

4-(Chlorodiphenylmethyl)pyridine hydrochloride molecular structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(Chlorodiphenylmethyl)pyridine
hydrochloride

CAS No.: 64991-61-3

Cat. No.: B3276903

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An In-Depth Technical Guide to the Molecular Structure of **4-(Chlorodiphenylmethyl)pyridine Hydrochloride**

Introduction

4-(Chlorodiphenylmethyl)pyridine hydrochloride is a heterocyclic organic compound of significant interest to researchers and drug development professionals. Its structure, featuring a pyridine ring substituted at the 4-position with a diphenylmethyl chloride (benzhydryl chloride) group, makes it a versatile and valuable intermediate in organic synthesis. The presence of a reactive benzylic chloride and a basic pyridine nitrogen, which is protonated in the hydrochloride salt form, provides multiple sites for chemical modification.

This guide offers a comprehensive technical overview of the molecular structure, synthesis, and characterization of **4-(Chlorodiphenylmethyl)pyridine hydrochloride**. As a Senior Application Scientist, the following sections synthesize fundamental chemical principles with practical, field-proven insights, providing a robust resource for professionals engaged in synthetic chemistry and pharmaceutical development. We will delve into the causality behind

experimental choices, ensuring that the described protocols are self-validating through rigorous analytical characterization.

Molecular Structure and Physicochemical Properties

The foundational attributes of **4-(Chlorodiphenylmethyl)pyridine hydrochloride** are its molecular architecture and resulting physical properties. The molecule consists of a central tetrahedral carbon atom bonded to a pyridine ring, two phenyl rings, and a chlorine atom. In its hydrochloride salt form, the nitrogen atom of the pyridine ring is protonated.

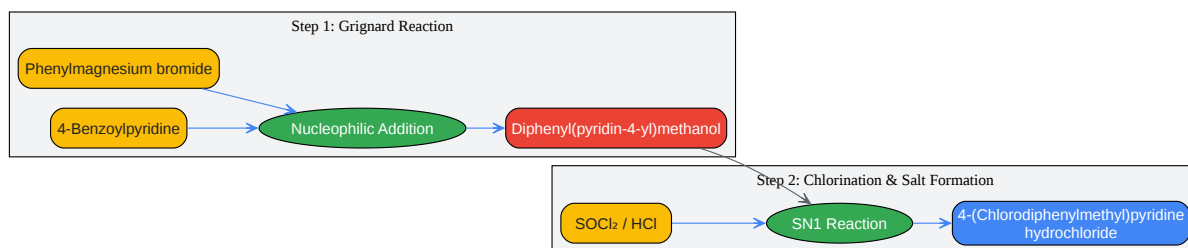
Caption: Molecular structure of **4-(Chlorodiphenylmethyl)pyridine hydrochloride**.

Quantitative data for this compound are summarized in the table below, providing essential information for experimental design and execution.

Property	Value	Reference
CAS Number	64991-61-3	[1]
Molecular Formula	C ₁₈ H ₁₅ Cl ₂ N	[2]
Molecular Weight	316.22 g/mol	[1]
Appearance	White to off-white crystalline powder	Generic
LogP	5.41	[1]
InChI Key	SZFRMXNBDKQMLD-UHFFFAOYSA-N	[1]

Synthesis and Mechanistic Insights

The synthesis of **4-(Chlorodiphenylmethyl)pyridine hydrochloride** is a multi-step process that relies on fundamental organic reactions. A common and logical retrosynthetic analysis identifies Diphenyl(pyridin-4-yl)methanol as the key intermediate, which can be disconnected back to 4-Benzoylpyridine and a phenyl organometallic reagent.[1]



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Sources

- 1. 4-(Chlorodiphenylmethyl)pyridine Hydrochloride [[benchchem.com](https://www.benchchem.com)]
- 2. CAS#:64991-61-3 | 4-[chloro(diphenyl)methyl]pyridine,hydrochloride | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [4-(Chlorodiphenylmethyl)pyridine hydrochloride molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3276903/docs#4-chlorodiphenylmethyl-pyridine-hydrochloride-molecular-structure>]

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